

STING-IN-7 solubility and preparation for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: STING-IN-7

Cat. No.: B2600541

[Get Quote](#)

Application Notes and Protocols for STING-IN-7

Topic: **STING-IN-7** Solubility and Preparation for Experiments Audience: Researchers, scientists, and drug development professionals.

Introduction

The Stimulator of Interferon Genes (STING) pathway is a crucial component of the innate immune system that detects cytosolic DNA, triggering immune responses. Dysregulation of this pathway is implicated in various autoimmune and inflammatory diseases. **STING-IN-7** is a potent small molecule inhibitor of the STING pathway.^[1] It functions by inhibiting the phosphorylation of STING and the downstream signaling proteins TANK-binding kinase 1 (TBK1) and Interferon Regulatory Factor 3 (IRF3).^{[1][2]} These application notes provide detailed protocols for the solubilization of **STING-IN-7** and its preparation for both in vitro and in vivo experiments.

Data Presentation

Quantitative data for **STING-IN-7** is summarized in the tables below for easy reference and comparison.

Table 1: Properties of **STING-IN-7**

Property	Value	Reference
Mechanism of Action	Inhibits phosphorylation of STING, IRF3, and TBK1	[1]
IC ₅₀	11.5 nM	[1][2]
CAS Number	899947-07-0	[1]
Appearance	Solid powder	[3]

Table 2: Solubility of **STING-IN-7**

Solvent	Concentration	Notes	Reference
DMSO	100 mg/mL (333.61 mM)	Requires ultrasonic treatment. Use of newly opened, hygroscopic DMSO is recommended as it significantly impacts solubility.	[1]

Table 3: Preparation of **STING-IN-7** Stock Solutions in DMSO

Desired Stock Concentration	Mass of STING-IN-7 (1 mg)	Mass of STING-IN-7 (5 mg)	Mass of STING-IN-7 (10 mg)
1 mM	3.3361 mL	16.6806 mL	33.3612 mL
5 mM	0.6672 mL	3.3361 mL	6.6722 mL
10 mM	0.3336 mL	1.6681 mL	3.3361 mL
Reference	[1]	[1]	[1]

Table 4: Storage and Stability of Stock Solutions

Storage Temperature	Duration	Notes	Reference
-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.	[1][4]
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	[1][4]

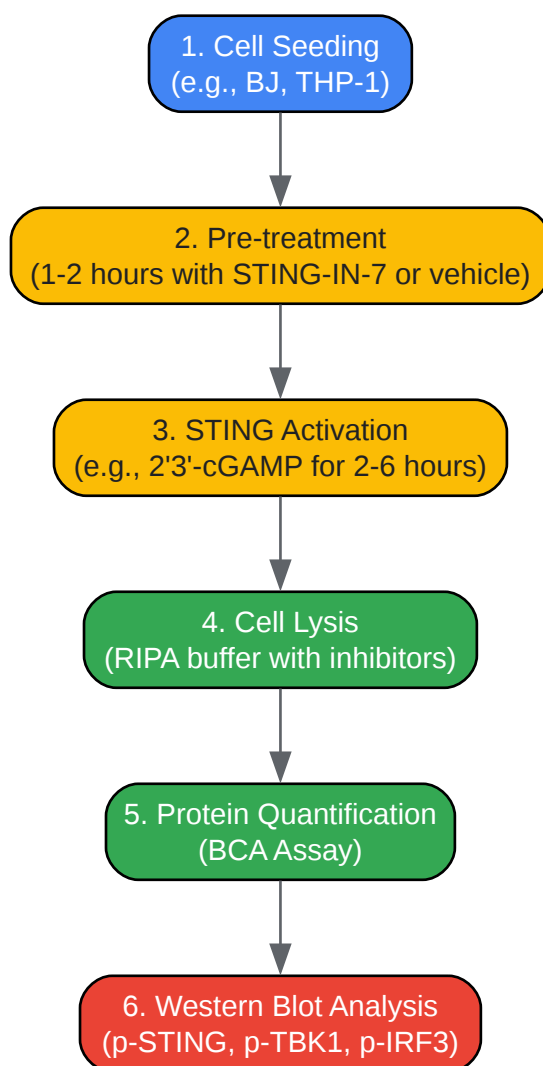
Signaling Pathway and Experimental Workflows

Visual diagrams are provided below for the STING signaling pathway and key experimental workflows.



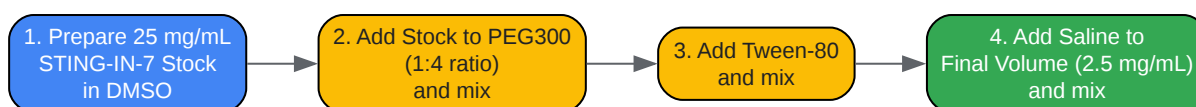
[Click to download full resolution via product page](#)

Caption: STING signaling pathway and the inhibitory action of **STING-IN-7**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for an in vitro STING inhibition assay.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. STING-IN-7|899947-07-0|COA [dcchemicals.com]
- 3. benchchem.com [benchchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [STING-IN-7 solubility and preparation for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2600541#sting-in-7-solubility-and-preparation-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com